

Proper Disposal Procedures for 1,3-Bis(4-methoxyphenoxy)benzene

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Compound of Interest

Compound Name: 1,3-Bis(4-methoxyphenoxy)benzene

Cat. No.: B082811

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This document provides essential safety and logistical information for the proper disposal of **1,3-Bis(4-methoxyphenoxy)benzene** (CAS RN: 13118-91-7), intended for researchers, scientists, and drug development professionals. The following procedures are based on available safety data and standard laboratory practices.

Safety and Classification Data

According to the Safety Data Sheet (SDS) for **1,3-Bis(4-methoxyphenoxy)benzene**, the substance is not classified as a hazardous mixture under REGULATION (EC) No 1272/2008.^[1] However, it is imperative to handle all chemical waste with caution and adhere to institutional and local regulations.

Property	Value	Source
CAS Number	13118-91-7	[1]
GHS Classification	Not a hazardous substance or mixture	[1]
Hazard Pictograms	None required	[1]
Signal Word	None required	[1]
Hazard Statements	None required	[1]
Precautionary Statements	None required	[1]
Transport Information	Not classified as dangerous for transport	[1]

Experimental Protocols: Disposal Procedures

The recommended method for the disposal of **1,3-Bis(4-methoxyphenoxy)benzene**, including unused product and contaminated materials, is through a licensed professional waste disposal service.[1][2]

Step-by-Step Disposal Protocol:

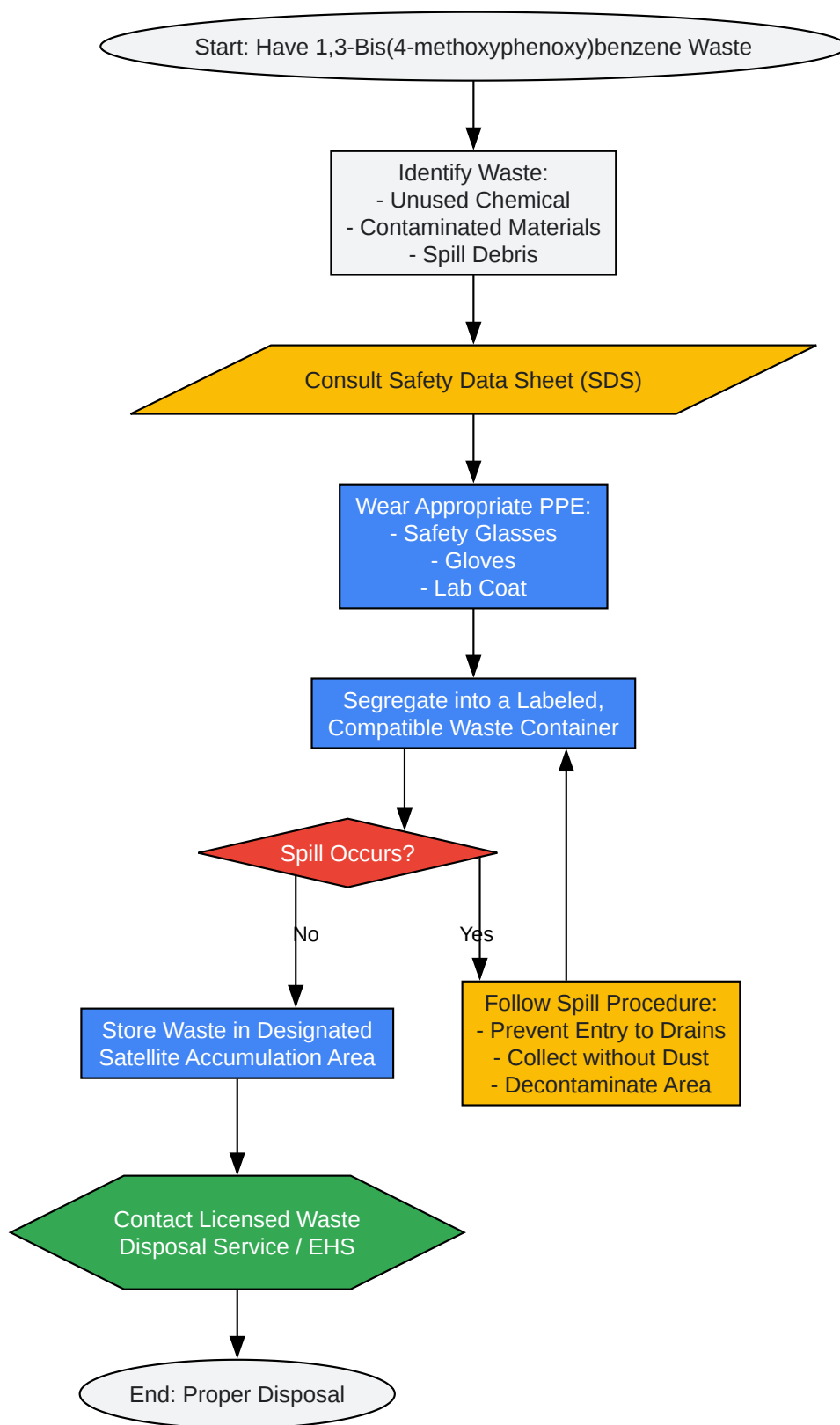
- Waste Identification and Segregation:
 - Clearly label a dedicated waste container for "Non-hazardous solid chemical waste" or as per your institution's guidelines.
 - Ensure the container is in good condition, compatible with the chemical, and has a secure lid.
- Personal Protective Equipment (PPE):
 - Before handling the chemical for disposal, wear appropriate PPE, including:
 - Safety glasses or goggles

- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat
- Waste Transfer:
 - Conduct all transfers of the chemical to the waste container in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust.
 - If transferring a solid, handle it carefully to minimize dust generation.[\[1\]](#)
- Container Management:
 - Securely close the waste container after each addition.
 - Store the waste container in a designated, cool, and dry satellite accumulation area, away from incompatible materials.
- Disposal of Empty Containers:
 - Thoroughly remove all contents from the original container.
 - Dispose of the empty container in accordance with local and national regulations.[\[1\]](#)
Depending on the level of decontamination, it may be disposed of as regular laboratory waste or may need to be handled by the waste disposal service.
- Spill Management:
 - In the event of a spill, prevent the product from entering drains.[\[1\]](#)
 - Wear appropriate PPE.
 - For solid spills, carefully pick up the material to avoid creating dust and place it in the designated waste container.[\[1\]](#)
 - Clean the spill area thoroughly.
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal company to arrange for the pickup and disposal of the chemical waste.[\[1\]](#)
[\[2\]](#)
- Provide them with the Safety Data Sheet for **1,3-Bis(4-methoxyphenoxy)benzene**.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,3-Bis(4-methoxyphenoxy)benzene**.



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Caption: Disposal workflow for **1,3-Bis(4-methoxyphenoxy)benzene**.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
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